

Application Notes and Protocols for Protein Labeling with Tetrazine-diazo-PEG4-biotin

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Compound of Interest

Compound Name: Tetrazine-diazo-PEG4-biotin

Cat. No.: B11928386

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This document provides a detailed guide for the use of **Tetrazine-diazo-PEG4-biotin** in protein labeling applications. The protocol leverages the principles of bioorthogonal chemistry, specifically the inverse-electron-demand Diels-Alder cycloaddition between a tetrazine and a trans-cyclooctene (TCO).

Introduction

Tetrazine-diazo-PEG4-biotin is a versatile reagent for the bioorthogonal labeling of proteins. [1][2] It features three key functional components:

- Tetrazine: A bioorthogonal reactive group that rapidly and specifically reacts with TCO-modified biomolecules.[3]
- Biotin: A high-affinity ligand for streptavidin, enabling robust detection and purification of labeled proteins.[3]
- PEG4: A hydrophilic polyethylene glycol spacer that enhances solubility and minimizes steric hindrance.[3]
- Diazo Group: A cleavable linker that allows for the release of the labeled protein from biotin-streptavidin complexes under mild conditions using sodium dithionite.[2]

This reagent is particularly useful for applications requiring the specific and efficient labeling of proteins in complex biological mixtures, such as cell lysates or living cells, for subsequent purification, identification, and analysis.[\[2\]](#)[\[3\]](#)

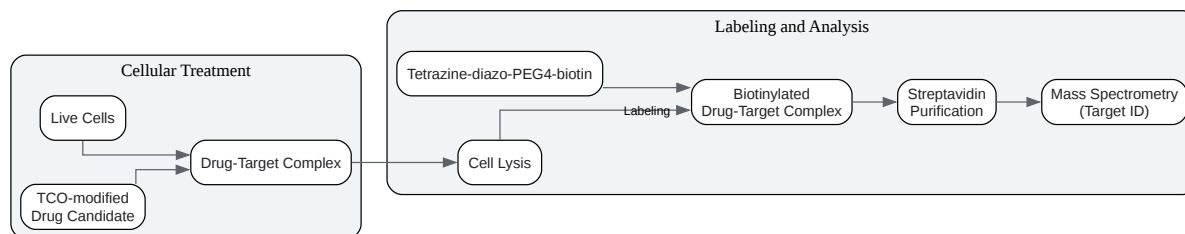
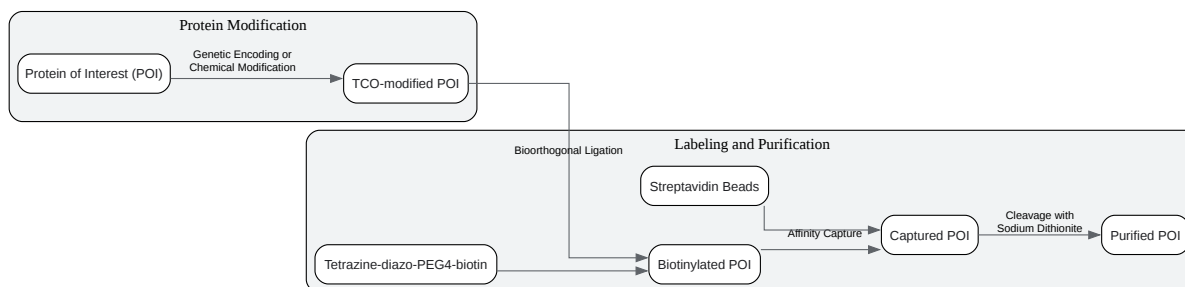
Quantitative Data

The Tetrazine-TCO ligation is known for its exceptionally fast reaction kinetics. The following table summarizes key quantitative data related to this bioorthogonal reaction.

Parameter	Value	Reference
Second-Order Rate Constant (k)	$> 800 \text{ M}^{-1}\text{s}^{-1}$	[3]
Reaction Conditions	Aqueous buffers (e.g., PBS), pH 7.0-8.5, room temperature	[3]
Typical Reagent Concentration	10-100 μM	[3]
Purity of Tetrazine-diazo-PEG4-biotin	$\geq 95\%$	[1] [2] [4]

Experimental Workflow

The overall workflow for labeling a protein of interest (POI) with **Tetrazine-diazo-PEG4-biotin** involves two main stages: incorporation of a TCO group into the POI and the subsequent labeling reaction with the tetrazine reagent.



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